

Technical Guide: Dehydroabietyl Isothiocyanate (DAITC)

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Compound of Interest

Compound Name: Dehydroabietyl isothiocyanate

CAS No.: 115269-93-7

Cat. No.: B037626

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Synthesis, Characterization, and Application in Chiral Resolution & Drug Discovery

Part 1: Executive Summary & Chemical Identity

Dehydroabietyl isothiocyanate (DAITC) is a semi-synthetic diterpene derivative synthesized from dehydroabietylamine (leontamine), a naturally occurring resin amine derived from disproportionated rosin. While the parent amine is widely cataloged, the isothiocyanate derivative is frequently synthesized in situ or on-demand for high-value research applications, specifically as a Chiral Derivatizing Agent (CDA) in NMR spectroscopy and as a lipophilic scaffold in medicinal chemistry.

Unlike simple aliphatic isothiocyanates, DAITC possesses a bulky, chiral tricyclic hydrophenanthrene skeleton. This structural rigidity, combined with the electrophilic isothiocyanate (

) moiety, allows it to serve as a "molecular warhead" for covalent protein modification or as a steric discriminator in enantiomeric resolution.

Chemical Profile[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Property	Detail
Compound Name	Dehydroabietyl Isothiocyanate
Synonyms	12-Isothiocyanatodehydroabietane; Abietyl isothiocyanate
Parent Precursor CAS	1446-61-3 (Dehydroabietylamine)
Derivative CAS	Note: Frequently unlisted in commercial catalogs. [5] Synthesized from 1446-61-3.
Molecular Formula	
Molecular Weight	~327.53 g/mol
Physical State	Viscous oil or low-melting solid (yellowish)
Solubility	Soluble in , , Benzene; Insoluble in water

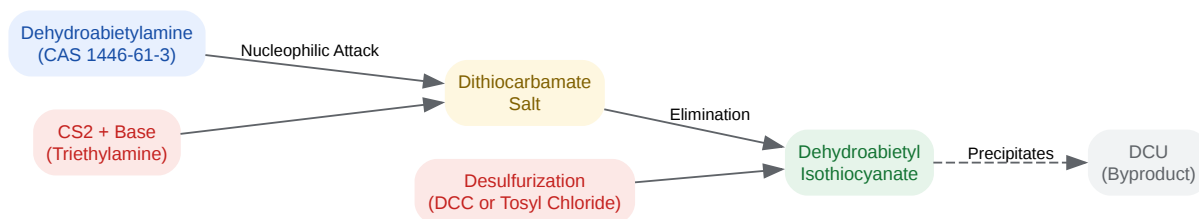
Part 2: Synthetic Pathways & Experimental Protocols

For researchers requiring DAITC, direct synthesis from dehydroabietylamine is the standard protocol. The transformation converts the primary amine to an isothiocyanate. Two primary routes exist: the Dicyclohexylcarbodiimide (DCC) mediated desulfurization (preferred for safety) and the Thiophosgene route (traditional but hazardous).

Mechanism of Synthesis

The reaction proceeds via the formation of a dithiocarbamate intermediate formed by the nucleophilic attack of the amine on carbon disulfide (

). A desulfurizing agent (DCC) then facilitates the elimination of hydrogen sulfide to yield the isothiocyanate.



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Figure 1: Synthetic pathway from Dehydroabietylamine to DAITC via dithiocarbamate desulfurization.

Detailed Protocol: The DCC/CS₂ Method

This protocol is favored for its avoidance of thiophosgene and high yield.

Reagents:

- Dehydroabietylamine (>90% purity)
- Carbon Disulfide ()
- Triethylamine ()
[9]
- Dicyclohexylcarbodiimide (DCC)
- Solvent: Anhydrous Tetrahydrofuran (THF) or Dichloromethane ()

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, dissolve 10 mmol of Dehydroabietylamine in 30 mL of anhydrous THF.

- **Dithiocarbamate Formation:** Cool the solution to 0°C in an ice bath. Add 11 mmol of Triethylamine, followed by the dropwise addition of 50 mmol of Carbon Disulfide (excess is used to drive equilibrium).
- **Incubation:** Allow the mixture to stir at 0°C for 30 minutes, then warm to room temperature (RT) and stir for 2 hours. The solution typically turns yellow, indicating dithiocarbamate formation.
- **Desulfurization:** Cool the mixture back to 0°C. Add 10 mmol of DCC dissolved in minimal THF dropwise.
- **Reaction:** Stir at 0°C for 1 hour, then at RT overnight. A white precipitate (Dicyclohexylurea - DCU) will form.
- **Workup:** Filter off the DCU precipitate. Concentrate the filtrate under reduced pressure.
- **Purification:** Redissolve the residue in hexanes (DAITC is highly soluble; remaining DCU is not). Filter again. Purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient) if high purity is required.
- **Validation:** Confirm structure via IR (strong peak at ~2100 for) and -NMR.

Part 3: Applications in Research & Development

1. Chiral Resolution (NMR & Chromatography)

DAITC is a potent Chiral Derivatizing Agent (CDA). Its bulky, chiral abietane skeleton creates a distinct asymmetric environment when reacted with racemic amines or amino alcohols.

- **Mechanism:** DAITC reacts with a racemic substrate () to form diastereomeric thioureas.
- **Differentiation:** The protons in the resulting diastereomers exhibit distinct chemical shifts (

) in

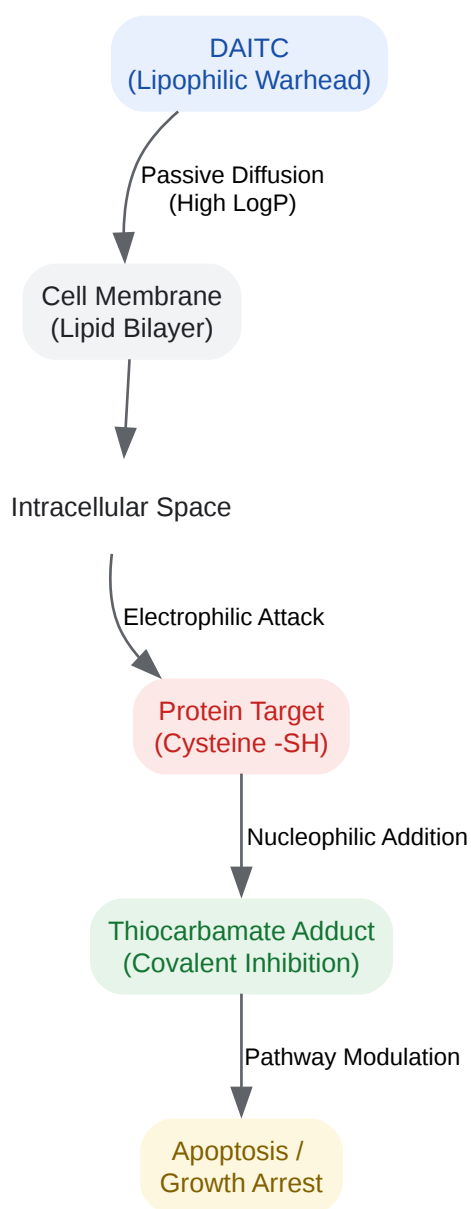
-NMR, allowing for the calculation of enantiomeric excess (ee) without chiral HPLC.

- Stationary Phases: DAITC can be covalently bonded to aminopropyl silica to create "Pirkle-type" Chiral Stationary Phases (CSPs) for HPLC columns.

2. Medicinal Chemistry (Antimicrobial & Anticancer)

The isothiocyanate group is a known pharmacophore (e.g., Sulforaphane).^{[1][10]} DAITC combines this reactivity with the lipophilicity of the diterpene ring, enhancing membrane permeability.

- Target: Cysteine residues on proteins (e.g., tubulin, phosphatases).
- Activity: Research indicates dehydroabietyl derivatives exhibit cytotoxicity against HeLa and HepG2 cell lines and antimicrobial activity against *S. aureus* (MRSA).



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Figure 2: Pharmacological mechanism of action. The lipophilic diterpene tail facilitates membrane crossing, allowing the ITC group to covalently modify intracellular protein targets.

Part 4: Analytical Characterization

To ensure the integrity of the synthesized DAITC, the following analytical signals must be verified.

Technique	Expected Signal	Mechanistic Insight
FT-IR	2050–2150 (Strong, Broad)	Diagnostic stretching vibration of the isothiocyanate () cumulene system.
-NMR	6.9 - 7.2 ppm (Aromatic region)	Signals characteristic of the aromatic C-ring of the dehydroabietyl skeleton.
-NMR	~130-140 ppm	Carbon signal of the isothiocyanate group (often weak due to lack of NOE).
Mass Spec	[M+H] ⁺ ~328	Protonated molecular ion.

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